

# An In-depth Technical Guide on the Physical Properties of 2,6-Dimethylnaphthalene

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## Compound of Interest

Compound Name: 2,6-Dimethylnaphthalene

Cat. No.: B047086

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## Introduction: The Significance of 2,6-Dimethylnaphthalene

**2,6-Dimethylnaphthalene** (2,6-DMN) is a polycyclic aromatic hydrocarbon (PAH) and one of ten isomers of dimethylnaphthalene.<sup>[1]</sup> Its primary industrial significance lies in its role as a precursor to 2,6-naphthalenedicarboxylic acid, a monomer used in the production of high-performance polyesters like polyethylene naphthalate (PEN).<sup>[1]</sup> PEN exhibits superior thermal and mechanical properties compared to polyethylene terephthalate (PET), making it valuable in advanced materials.<sup>[1]</sup> In the realm of drug development, the naphthalene scaffold is a common feature in medicinal chemistry, and understanding the physicochemical properties of its derivatives is paramount for designing molecules with desired pharmacokinetic and pharmacodynamic profiles.

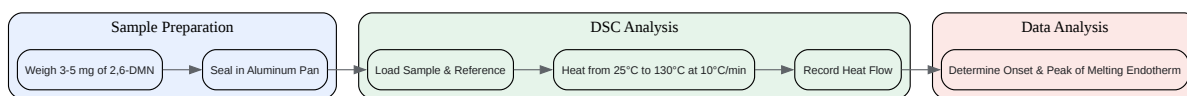
This guide will delve into the fundamental physical properties of 2,6-DMN, offering a robust foundation for its application in research and development.

## Molecular and Chemical Identity

A clear understanding of the molecular identity of 2,6-DMN is the starting point for any technical discussion.

Identifier	Value	Source
Chemical Name	2,6-Dimethylnaphthalene	[1]
CAS Number	581-42-0	[2][3][4]
Molecular Formula	C <sub>12</sub> H <sub>12</sub>	[1][2][3][4][5]
Molecular Weight	156.22 g/mol	[1][2][5][6][7]
InChI Key	YGYNBBAUITYTWBF-UHFFFAOYSA-N	[2][3][4][5]
Canonical SMILES	<chem>Cc1ccc2cc(C)ccc2c1</chem>	[7][8]

The spatial arrangement of atoms dictates the molecule's interactions and properties. The following DOT script generates a 2D representation of the 2,6-DMN structure.



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Caption: Workflow for Melting Point Determination using DSC.

## Protocol 2: Purity Assessment by Gas Chromatography-Mass Spectrometry (GC-MS)

Objective: To determine the purity of 2,6-DMN and identify any potential impurities.

Rationale: GC separates volatile compounds based on their boiling points and interactions with the stationary phase. The mass spectrometer then fragments the eluted compounds, providing a unique mass spectrum for identification.

Methodology:

- Sample Preparation: Prepare a 1 mg/mL solution of 2,6-DMN in a suitable solvent like toluene. [9]
- 2. GC-MS Parameters:

- Column: A non-polar column (e.g., HP-5ms, 30 m x 0.25 mm, 0.25  $\mu$ m film thickness).
- Inlet: Splitless injection at 250 °C.
- Oven Program: Start at 100 °C, hold for 1 min, then ramp to 280 °C at 15 °C/min, and hold for 5 min.
- Carrier Gas: Helium at a constant flow of 1 mL/min.
- MS Detector: Electron ionization (EI) at 70 eV, scanning from m/z 40 to 400.
- Data Analysis:
  - Identify the peak corresponding to 2,6-DMN based on its retention time and mass spectrum (molecular ion at m/z 156). [10] \* Calculate the purity based on the peak area percentage.
  - Identify impurities by comparing their mass spectra to a library (e.g., NIST).

## Conclusion

A thorough understanding of the physical properties of **2,6-Dimethylnaphthalene** is fundamental for its effective use in both industrial synthesis and scientific research. The data and protocols presented in this guide offer a robust framework for scientists and engineers working with this important compound. From its melting and boiling points to its solubility and spectroscopic signatures, each property provides a piece of the puzzle for optimizing processes and ensuring the quality of the final product.

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